

An In-Depth Technical Guide to Methacrolein: Chemical Structure, Properties, and Biological Interactions

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Compound of Interest

Compound Name: Methacrolein

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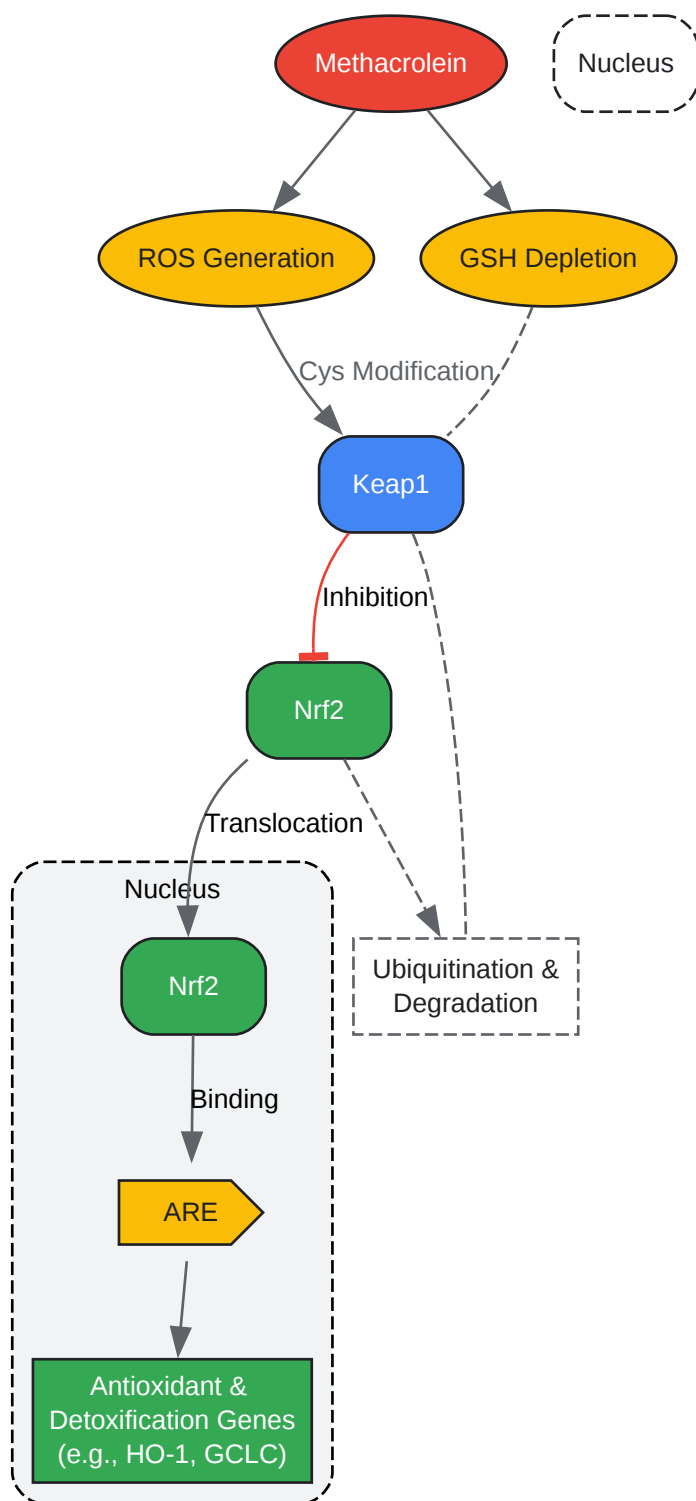
For Researchers, Scientists, and Drug Development Professionals

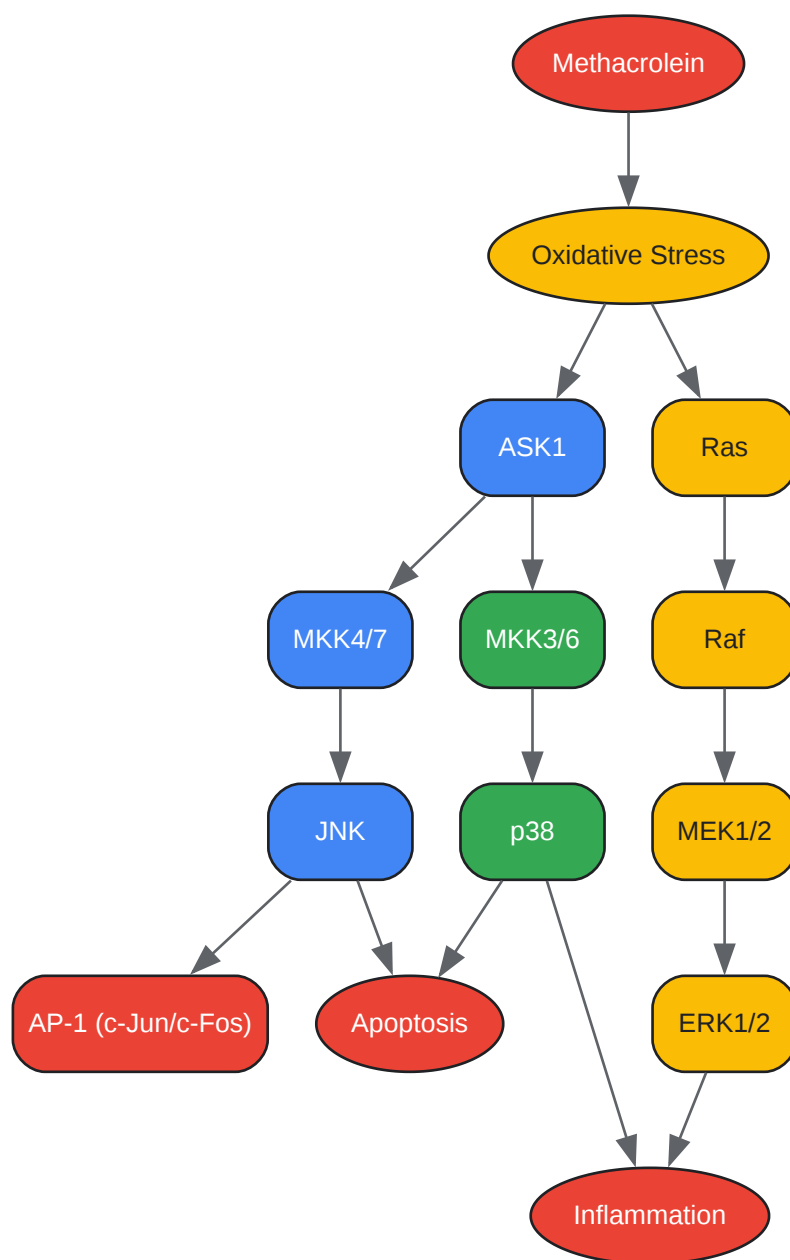
Introduction

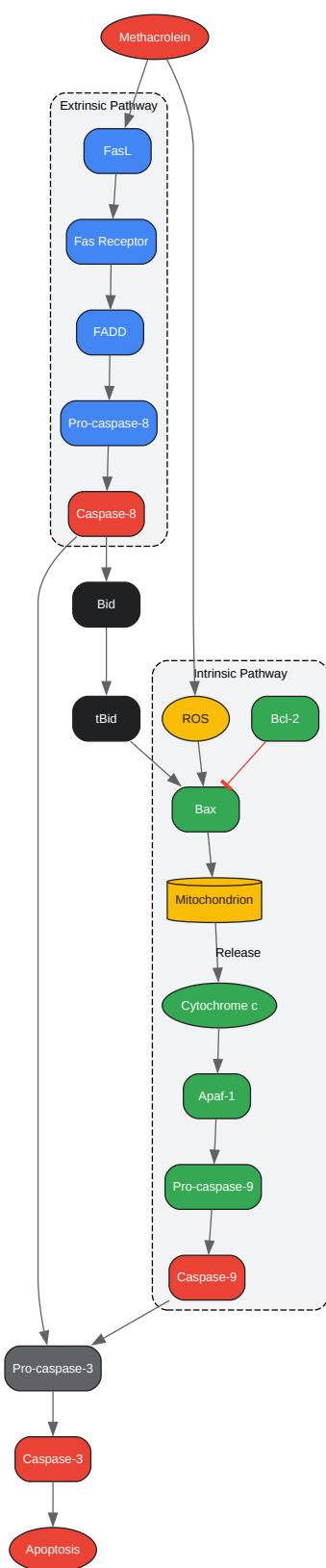
Methacrolein (2-methylprop-2-enal) is an unsaturated aldehyde of significant interest in both industrial chemistry and biomedical research. As a key intermediate in the production of polymers and resins, its chemical properties are well-characterized. However, its high reactivity also makes it a molecule of concern in toxicology and drug development due to its interactions with biological systems. This technical guide provides a comprehensive overview of **methacrolein**'s chemical structure, physicochemical properties, experimental protocols for its synthesis and analysis, and a detailed look into its effects on key cellular signaling pathways.

Chemical Structure and Identification

Methacrolein is an α,β -unsaturated aldehyde with the chemical formula C_4H_6O .^{[1][2][3][4]} Its structure features a carbonyl group conjugated with a carbon-carbon double bond, which is responsible for its high reactivity.







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